

Technical Safety & Handling Guide: 3-(Chloromethyl)-3-ethyl-5-methylheptane

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Compound of Interest

Compound Name: 3-(Chloromethyl)-3-ethyl-5-methylheptane

Cat. No.: B13652453

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CAS: 1494225-82-9 | Formula: C₁₁H₂₃Cl | Role: Advanced Organic Intermediate

Executive Summary

This technical guide serves as an enhanced Safety Data Sheet (SDS) and handling manual for **3-(Chloromethyl)-3-ethyl-5-methylheptane**. Unlike standard commodity chemicals, this compound represents a neopentyl-like primary alkyl chloride featuring a quaternary carbon at the

-position.

Scientific Insight: The steric bulk adjacent to the chloromethyl group significantly retards

nucleophilic substitution. Researchers often mistakenly apply standard alkyl halide protocols (e.g., mild heating with nucleophiles), observe no reaction, and subsequently increase temperature/pressure, leading to sudden, delayed exotherms or rearrangements. This guide prioritizes the safety implications of this specific structural reactivity.

Chemical Identification & Properties

Property	Specification
IUPAC Name	3-(Chloromethyl)-3-ethyl-5-methylheptane
CAS Number	1494225-82-9
Molecular Formula	C ₁₁ H ₂₃ Cl
Molecular Weight	204.78 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point (Est.)	225–235°C (at 760 mmHg)
Flash Point (Est.)	> 85°C (Combustible Liquid)
Density (Est.)	0.88 ± 0.05 g/cm ³
Solubility	Insoluble in water; soluble in DCM, THF, Hexanes

Hazard Identification (GHS Classification)

Derived based on Structure-Activity Relationships (SAR) of branched alkyl chlorides.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.[1][2][3]
Serious Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.[1][3][4][5]
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.[2][4][5]
Flammable Liquids	Cat 4	H227: Combustible liquid.

Precautionary Statements:

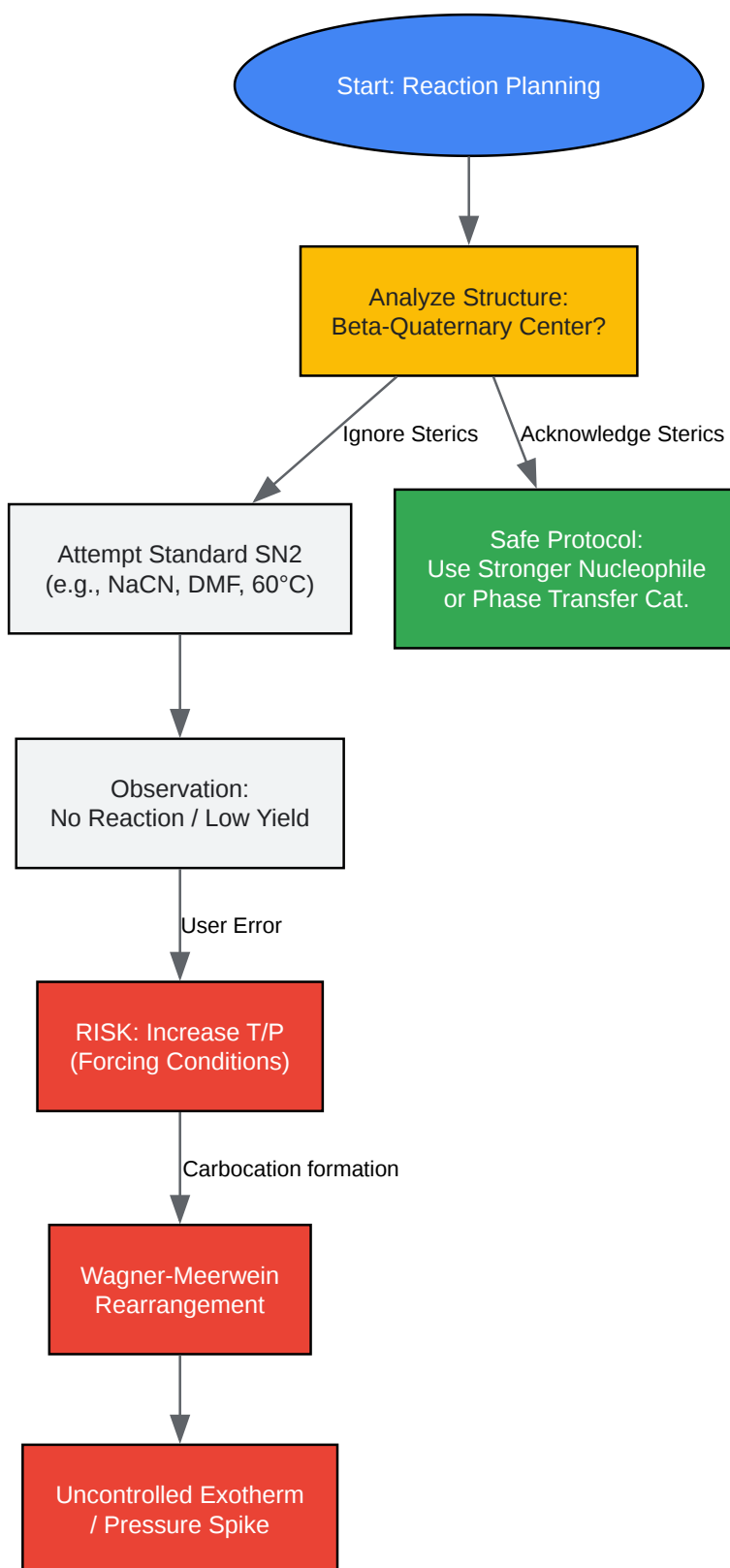
- P261: Avoid breathing mist/vapors.[2][3][4][5][6][7][8]
- P280: Wear protective gloves/eye protection (Nitrile rubber recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[3][8][9]
Remove contact lenses.[3][4][8][9]

Technical Handling & Reactivity Logic

The core safety risk of this molecule lies in its kinetic stability. The neopentyl structure creates a "false sense of safety" because it does not fume or react immediately with moisture like acyl chlorides.

The "Neopentyl Trap" in Synthesis

The diagram below illustrates the decision logic required when handling this compound in synthesis to prevent process safety incidents.



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Figure 1: The "Neopentyl Trap" reactivity logic. Forcing conditions on this sterically hindered chloride can lead to skeletal rearrangements and unexpected thermal events.

Emergency Response Protocols

Fire Fighting Measures

- Suitable Media: Dry chemical, CO₂, water spray (fog), or alcohol-resistant foam. Do not use a solid water stream, as it may scatter the burning organic liquid.
- Specific Hazards: Combustion generates Hydrogen Chloride (HCl) gas. Firefighters must wear full SCBA.
- Flash Point Note: While the flash point is relatively high (>85°C), mists generated during high-shear processing can be explosive at lower temperatures.

Accidental Release (Spill)

- Evacuate: Clear the area of non-essential personnel.
- Ventilate: Open fume hood sashes fully or enable emergency exhaust.
- PPE: Wear nitrile gloves (double-gloved recommended due to unknown permeation rates of novel intermediates), lab coat, and chemical splash goggles.
- Containment: Absorb with inert material (vermiculite or sand).[2] Do not use combustible materials like sawdust.
- Disposal: Collect in a sealed container labeled "Organic Halogenated Waste."

Toxicology & Exposure Controls

Exposure Limits

- OSHA PEL / ACGIH TLV: Not established.
- Internal Standard: Treat as a generic alkyl halide. Recommended TWA: < 5 ppm (analogous to similar alkyl chlorides).

Toxicological Mechanisms

- **Alkylating Potential:** Primary alkyl chlorides are weak alkylating agents. While less reactive than iodides or bromides, prolonged exposure can lead to cellular damage.
- **Metabolism:** Likely undergoes cytochrome P450 oxidation at the terminal methyl groups or hydrolysis to the alcohol (3-hydroxymethyl-3-ethyl-5-methylheptane), which may be glucuronidated.
- **Acute Symptoms:** Redness of skin, lacrimation (tearing), and coughing if inhaled.

Engineering Controls

- **Mandatory:** Use only within a certified chemical fume hood.
- **Glove Selection:**
 - **Splash Contact:** Nitrile (0.11 mm) - Change immediately after contact.
 - **Prolonged Contact:** Viton or Silver Shield (Laminate) recommended for halogenated solvents.

Storage & Stability

- **Storage Conditions:** Store in a cool, dry place away from direct sunlight. Keep container tightly closed.
- **Incompatibilities:**
 - **Strong Oxidizers:** Risk of fire.^{[6][9]}
 - **Strong Bases (e.g., NaOH, KOtBu):** May cause elimination (E2) reactions to form alkenes, generating heat.
 - **Metals (Mg, Li):** Will react to form Grignard/Organolithium reagents; this must be done under strictly controlled anhydrous conditions.

References

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